

Solid-phase extraction protocol for felodipine from urine using rac Felodipine-d3

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Compound of Interest

Compound Name: *rac Felodipine-d3*

Cat. No.: B562459

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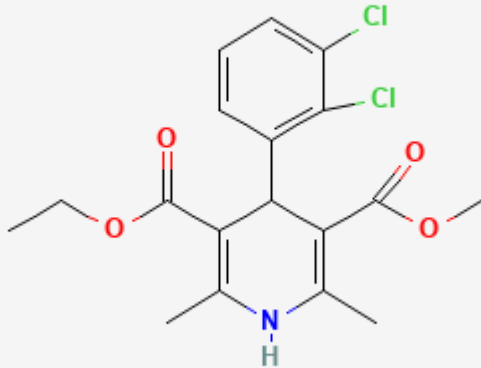
Application Note: Solid-Phase Extraction Protocol for Felodipine from Urine

For Researchers, Scientists, and Drug Development Professionals

Introduction

Felodipine is a dihydropyridine calcium channel blocker used in the management of hypertension and angina pectoris.^[1] Accurate and reliable quantification of felodipine and its metabolites in biological matrices such as urine is crucial for pharmacokinetic studies, therapeutic drug monitoring, and bioequivalence assessment. This application note provides a detailed protocol for the solid-phase extraction (SPE) of felodipine from human urine using **rac Felodipine-d3** as an internal standard, followed by analysis using Liquid Chromatography with tandem mass spectrometry (LC-MS/MS).

Chemical Structures

Compound	Chemical Structure
Felodipine	
rac Felodipine-d3	A deuterated analog of felodipine, typically with the deuterium labels on the methyl ester group, for use as an internal standard. The molecular formula is C ₁₈ H ₁₆ D ₃ Cl ₂ NO ₄ .

Experimental Protocol

This protocol is a recommended starting point and may require optimization for specific laboratory conditions and equipment.

1. Materials and Reagents

- SPE Cartridges: Reversed-phase C18 or hydrophilic-lipophilic balanced (HLB) cartridges (e.g., Waters Oasis HLB, 30 mg, 1 mL).
- Reagents:
 - Methanol (HPLC grade)
 - Acetonitrile (HPLC grade)

- Formic acid (analytical grade)
- Ammonium acetate (analytical grade)
- Deionized water
- Standards:
 - Felodipine analytical standard
 - **rac Felodipine-d3** (Internal Standard - IS)
- Equipment:
 - SPE manifold
 - Centrifuge
 - Vortex mixer
 - Nitrogen evaporator
 - LC-MS/MS system

2. Sample and Standard Preparation

- Urine Sample Pre-treatment:
 - Allow frozen urine samples to thaw completely at room temperature.
 - Centrifuge the urine samples at 4000 rpm for 10 minutes to pellet any particulate matter.
 - To 1 mL of the urine supernatant, add a known concentration of **rac Felodipine-d3** working solution.
 - Vortex mix for 30 seconds.
 - Add 500 µL of 0.1% formic acid in water and vortex again.

- Standard and Quality Control (QC) Sample Preparation:
 - Prepare a stock solution of felodipine and **rac Felodipine-d3** in methanol.
 - Prepare working standard solutions by serial dilution of the stock solution.
 - Spike blank urine with the appropriate amount of felodipine working standard and a fixed amount of **rac Felodipine-d3** working solution to create calibration standards and QC samples at low, medium, and high concentrations.

3. Solid-Phase Extraction (SPE) Procedure

- Conditioning: Condition the SPE cartridge with 1 mL of methanol followed by 1 mL of deionized water. Do not allow the cartridge to dry.
- Loading: Load the pre-treated urine sample onto the conditioned SPE cartridge at a slow, steady flow rate (approximately 1-2 mL/min).
- Washing:
 - Wash the cartridge with 1 mL of 5% methanol in deionized water to remove polar interferences.
 - A secondary wash with a less polar solvent, such as 1 mL of 20% methanol in deionized water, can be included to remove additional matrix components.
- Drying: Dry the SPE cartridge under vacuum or positive pressure for 5-10 minutes to remove residual water.
- Elution: Elute the felodipine and **rac Felodipine-d3** from the cartridge with 1 mL of methanol into a clean collection tube.
- Evaporation and Reconstitution:
 - Evaporate the eluate to dryness under a gentle stream of nitrogen at approximately 40°C.
 - Reconstitute the dried residue in 100 µL of the mobile phase (e.g., 80:20 acetonitrile:water with 0.1% formic acid) for LC-MS/MS analysis.

4. LC-MS/MS Analysis

- LC Conditions (suggested):
 - Column: C18 analytical column (e.g., 100 mm x 2.1 mm, 3.5 μ m).
 - Mobile Phase: A gradient or isocratic elution with acetonitrile and water containing 0.1% formic acid. A typical isocratic condition could be 80:20 (v/v) acetonitrile:water with 0.1% formic acid.
 - Flow Rate: 0.3 mL/min.
 - Injection Volume: 5-10 μ L.
 - Column Temperature: 40°C.
- MS/MS Conditions (suggested):
 - Ionization Mode: Electrospray Ionization (ESI), Positive.
 - Detection Mode: Multiple Reaction Monitoring (MRM).
 - MRM Transitions:
 - Felodipine: The precursor to product ion transition is approximately m/z 384.1 \rightarrow 338.0.
 - **rac Felodipine-d3** (IS): The precursor to product ion transition is approximately m/z 387.1 \rightarrow 338.0.
 - Note: These transitions should be optimized on the specific mass spectrometer being used.

Data Presentation

Table 1: Method Validation Parameters for Felodipine Quantification in Urine

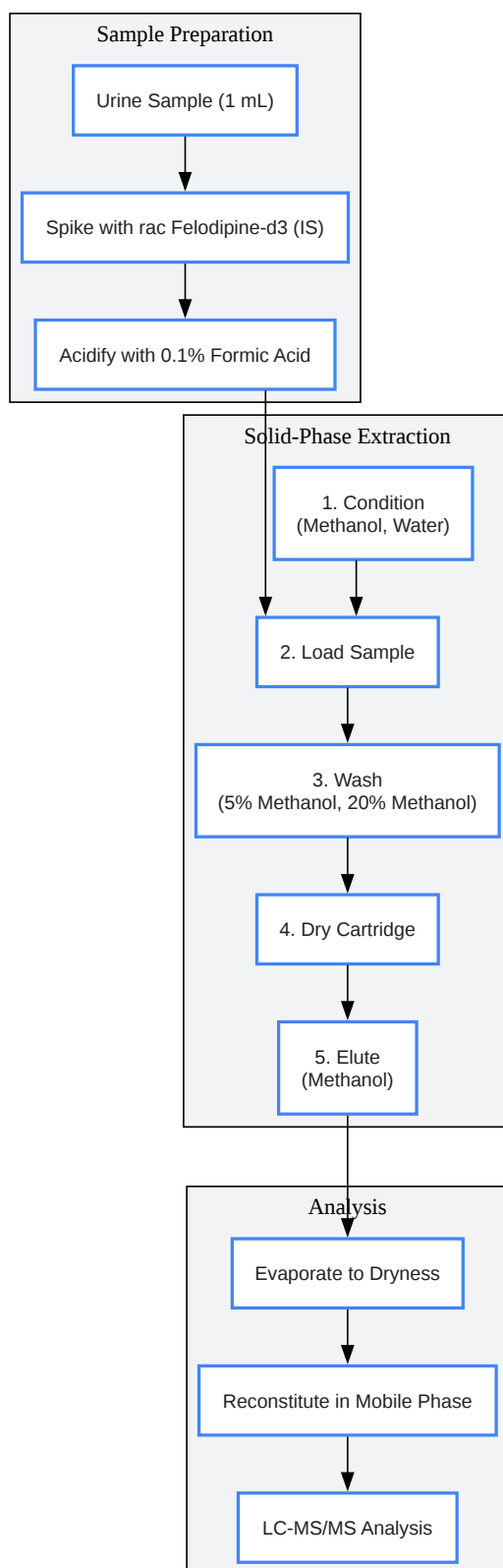
Parameter	Result
Linearity Range	0.1 - 20 ng/mL (example, should be determined during validation)
Correlation Coefficient (r^2)	> 0.99
Accuracy	-1.4% ^[2]
Precision (RSD)	3.87% ^[2]
Recovery	> 85% (typical, should be determined experimentally)
Limit of Quantification (LOQ)	0.1 ng/mL (example, should be determined during validation)

Table 2: LC-MS/MS Parameters

Parameter	Felodipine	rac Felodipine-d3 (IS)
Precursor Ion (Q1) m/z	384.1	387.1
Product Ion (Q3) m/z	338.0	338.0
Collision Energy (eV)	To be optimized	To be optimized
Retention Time (min)	To be determined	To be determined

Visualization

Diagram 1: Solid-Phase Extraction Workflow for Felodipine from Urine



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Caption: SPE workflow for felodipine extraction from urine.

This detailed protocol and the accompanying information provide a robust framework for the successful extraction and quantification of felodipine from urine samples, ensuring high-quality data for clinical and research applications.

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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
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